

PD-159020 not dissolving properly in DMSO

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Compound of Interest

Compound Name: PD-159020

Cat. No.: B1663308

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Technical Support Center: PD-159020

This technical support center provides guidance for researchers, scientists, and drug development professionals on the proper handling and dissolution of the selective EGFR inhibitor, **PD-159020**, in Dimethyl Sulfoxide (DMSO).

Frequently Asked Questions (FAQs)

Q1: What are the general properties of **PD-159020**?

A1: **PD-159020** is a potent and selective inhibitor of the Epidermal Growth Factor Receptor (EGFR) tyrosine kinase. Below is a summary of its key properties.

PD-159020 Properties

Property	Value	Notes
Molecular Weight	475.5 g/mol	Essential for calculating molar concentrations.
Appearance	White to off-white solid	
Purity (by HPLC)	>98%	Recommended for reliable experimental results.
Solubility	Soluble in DMSO at 50 mM	See table below for more details.
Storage Conditions	Store at -20°C, protect from light	Long-term stability is dependent on proper storage.

Solubility Data for PD-159020

Solvent	Max Solubility (at 25°C)
DMSO	50 mM
Ethanol	5 mM
Water	<0.1 mM

Q2: My **PD-159020** is not fully dissolving in DMSO. What could be the issue?

A2: Several factors can affect the solubility of **PD-159020** in DMSO:

- **Compound Purity:** Impurities can significantly impact solubility. Ensure you are using a high-purity grade of the inhibitor.
- **DMSO Quality:** Use anhydrous, high-purity DMSO. DMSO is highly hygroscopic, and absorbed water can decrease the solubility of many organic compounds.[\[1\]](#)
- **Temperature:** Solubility can be temperature-dependent. Gentle warming (e.g., to 37°C) and vortexing or sonication can aid dissolution.[\[1\]](#) However, be cautious as excessive heat may degrade the compound.

- Concentration: You may be attempting to prepare a solution that is above the compound's solubility limit in DMSO.[\[1\]](#)

Q3: I observed precipitation in my DMSO stock solution after storage. What should I do?

A3: Precipitation upon storage, especially after freeze-thaw cycles, is a common issue.[\[1\]](#)

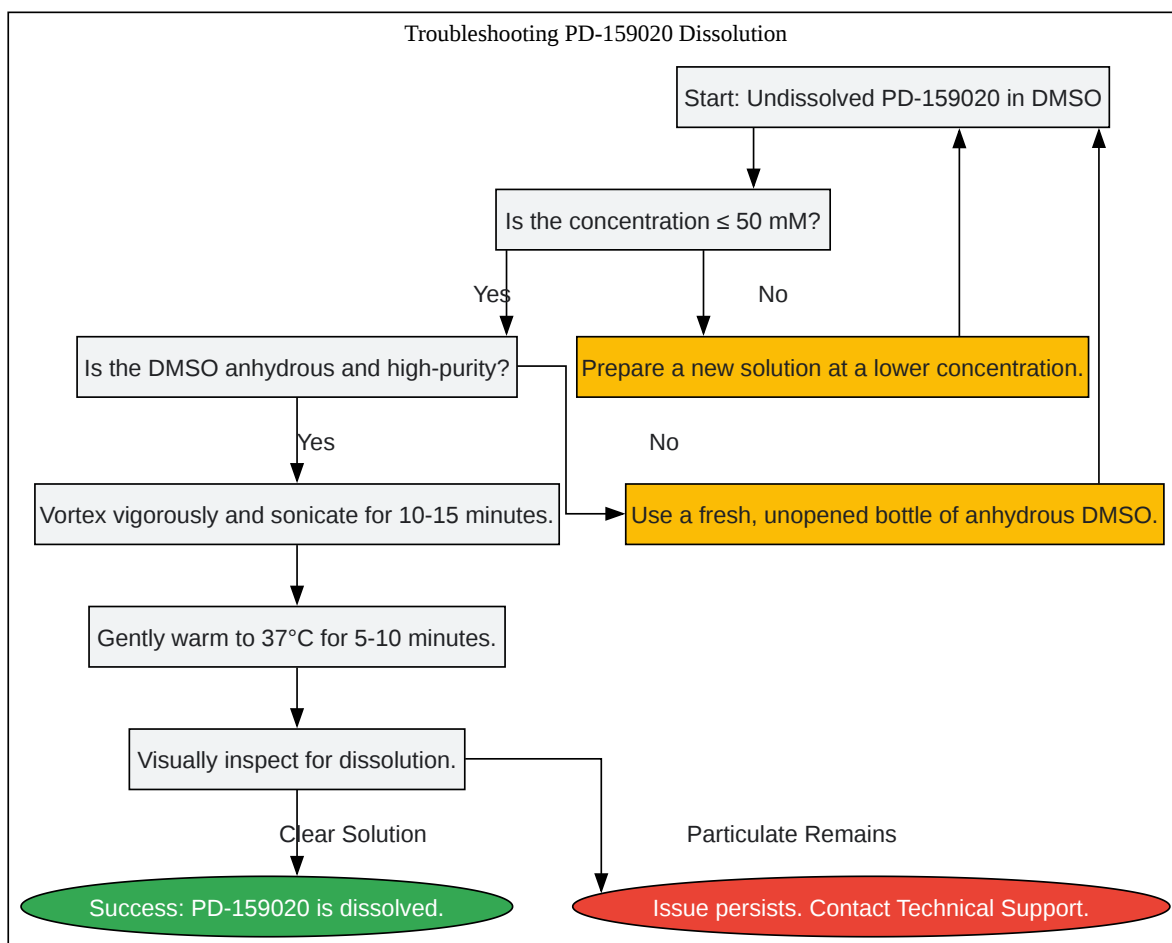
Before use, visually inspect the solution. If a precipitate is observed, gently warm the vial to 37°C in a water bath for 5-10 minutes and vortex to redissolve the compound.[\[1\]](#) If it persists, the concentration of your stock solution is likely lower than intended.

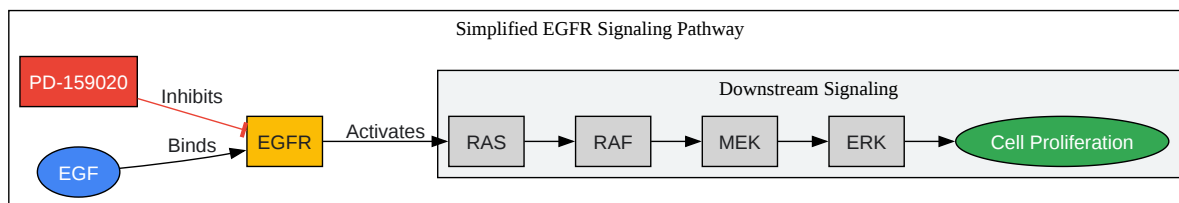
Q4: How should I store my **PD-159020** stock solutions in DMSO for optimal stability?

A4: Proper storage is crucial for maintaining the integrity of your compound. For long-term storage, we recommend aliquoting the stock solution into single-use volumes and storing them at -20°C or -80°C. This will help to avoid repeated freeze-thaw cycles which can lead to compound degradation and precipitation.

Troubleshooting Guide: PD-159020 Dissolution in DMSO

If you are having difficulty dissolving **PD-159020**, follow this step-by-step troubleshooting guide.





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References

- 1. benchchem.com [benchchem.com]
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